

Application Notes and Protocols for Immunoprecipitation Assays Using Small Molecule Inhibitors

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Compound of Interest

Compound Name: *Lotixparib*
CAS No.: 2640677-63-8
Cat. No.: B15586274

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Note: Initial searches for "**Lotixparib**" did not yield specific information on this compound. The following application notes and protocols are provided as a comprehensive guide for the immunoprecipitation of target proteins using a small molecule inhibitor. Researchers should adapt these protocols based on the specific characteristics of their small molecule of interest.

Introduction

Immunoprecipitation (IP) is a powerful technique used to isolate a specific protein from a complex mixture, such as a cell lysate, using an antibody that specifically binds to that protein. This method can be adapted to study the interactions of small molecule inhibitors with their target proteins. By treating cells with a small molecule inhibitor prior to lysis and immunoprecipitation, researchers can investigate the inhibitor's effect on protein-protein interactions, complex formation, and post-translational modifications. Co-immunoprecipitation (Co-IP) is a

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